

Application Notes and Protocols for the Synthesis of 5-Nitronicotinic Acid

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Compound of Interest

Compound Name: **5-Nitronicotinic acid**

Cat. No.: **B120788**

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides a detailed experimental protocol for the synthesis of **5-Nitronicotinic acid**, a valuable intermediate in pharmaceutical and chemical research. The described methodology is based on the direct nitration of nicotinic acid using a mixed acid system of concentrated nitric and sulfuric acids. This application note includes a step-by-step procedure, a summary of quantitative data, and a visual representation of the experimental workflow to ensure reproducibility and clarity for researchers in drug development and organic synthesis.

Introduction

5-Nitronicotinic acid is a key building block in the synthesis of various heterocyclic compounds, including those with potential biological activity. Its structure, featuring both a carboxylic acid and a nitro group on the pyridine ring, allows for diverse chemical modifications. The protocol outlined below describes a standard and effective method for its preparation from the readily available starting material, nicotinic acid.

Data Presentation

Parameter	Value	Reference
Molecular Formula	C ₆ H ₄ N ₂ O ₄	[1]
Molecular Weight	168.11 g/mol	[1]
Appearance	Light yellow to yellow solid	[2]
Melting Point	171-173 °C	
Purity (Typical)	>95%	[2]
Solubility	DMSO (Slightly), Methanol (Slightly)	

Experimental Protocol: Synthesis of 5-Nitronicotinic Acid via Nitration

This protocol details the synthesis of **5-Nitronicotinic acid** through the electrophilic nitration of nicotinic acid.

Materials:

- Nicotinic acid
- Concentrated sulfuric acid (98%)
- Concentrated nitric acid (70%)
- Crushed ice
- Distilled water
- Sodium bicarbonate (for neutralization)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Dropping funnel

- Ice bath
- Heating mantle with temperature controller
- Büchner funnel and filter paper
- pH paper

Procedure:

- Reaction Setup: In a clean, dry round-bottom flask equipped with a magnetic stir bar, carefully add concentrated sulfuric acid.
- Cooling: Place the flask in an ice bath and allow the sulfuric acid to cool to 0-5 °C with gentle stirring.
- Addition of Nicotinic Acid: Slowly and portion-wise, add nicotinic acid to the cold sulfuric acid. Ensure the temperature is maintained below 10 °C during the addition. Stir the mixture until all the nicotinic acid has dissolved.
- Preparation of Nitrating Mixture: In a separate beaker, prepare the nitrating mixture by carefully adding concentrated nitric acid to an equal volume of concentrated sulfuric acid. Allow this mixture to cool.
- Nitration: Slowly add the cold nitrating mixture to the solution of nicotinic acid in sulfuric acid using a dropping funnel. The temperature of the reaction mixture should be strictly maintained between 0-10 °C throughout the addition.
- Reaction Progression: After the addition is complete, allow the reaction mixture to stir at a controlled temperature (e.g., room temperature or slightly elevated, to be optimized based on reaction monitoring) for several hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Quenching: Once the reaction is complete, carefully pour the reaction mixture onto a large beaker filled with crushed ice with vigorous stirring. A precipitate of **5-Nitronicotinic acid** should form.

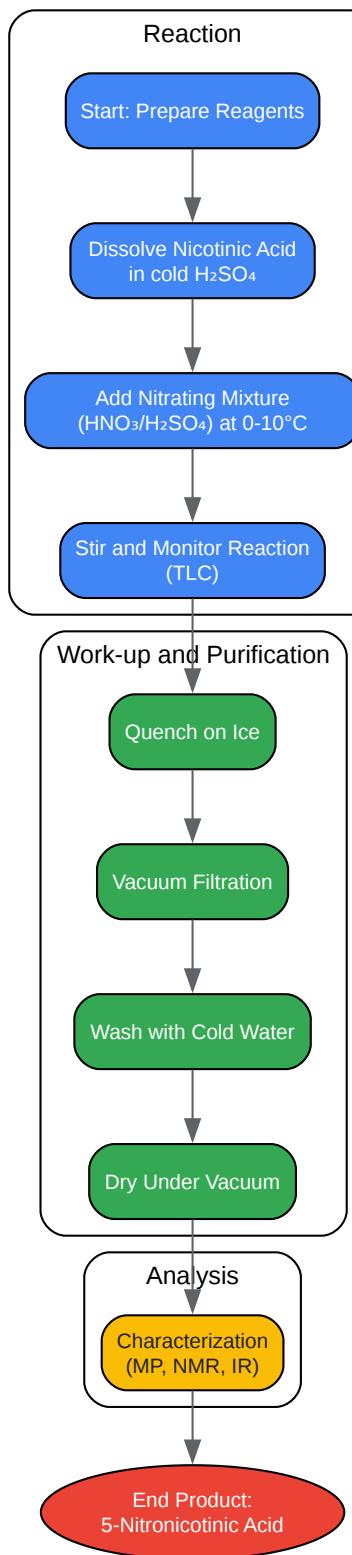
- Isolation: Isolate the solid product by vacuum filtration using a Büchner funnel.
- Washing: Wash the collected solid with copious amounts of cold distilled water until the washings are neutral to pH paper. This step is crucial to remove any residual acid.
- Drying: Dry the purified product under vacuum to obtain **5-Nitronicotinic acid** as a solid.

Purification (Optional):

If further purification is required, the crude **5-Nitronicotinic acid** can be recrystallized from a suitable solvent system, such as an ethanol-water mixture.

Mandatory Visualization

Experimental Workflow for the Synthesis of 5-Nitronicotinic Acid

[Click to download full resolution via product page](#)**Caption: Workflow for the synthesis of 5-Nitronicotinic acid.**

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References

- 1. CAS 2047-49-6 | 5-Nitronicotinic acid - Synblock [synblock.com]
- 2. 5-Nitronicotinic acid | CymitQuimica [cymitquimica.com]
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